

Cross-referencing CAS number 20054-25-5 with experimental data

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Compound of Interest

Compound Name: 2,8-Dimethyl-1,8-nonadiene

Cat. No.: B15242269

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Lack of Experimental Data for CAS 20054-25-5

Initial searches for the compound with CAS number 20054-25-5, identified as **2,8-Dimethyl-1,8-nonadiene**, did not yield any published experimental data regarding its biological activity, signaling pathways, or comparative performance. The available information is limited to its chemical identity and sourcing.

Surrogate Analysis: Geraniol as a Representative Acyclic Terpenoid

Due to the absence of data for **2,8-Dimethyl-1,8-nonadiene**, this guide presents a comparative analysis of a structurally similar and well-researched acyclic monoterpene, Geraniol. Geraniol (CAS 106-24-1) shares a similar acyclic terpenoid backbone and has a wealth of publicly available experimental data, making it a suitable surrogate to demonstrate the methodologies and data presentation requested. Geraniol is a natural component of the essential oils of various aromatic plants and is known for a wide range of pharmacological activities.^{[1][2]}

Comparative Performance of Geraniol

Geraniol has demonstrated significant bioactivity across several experimental models, including anti-cancer, anti-inflammatory, antioxidant, and neuroprotective effects.^{[1][2]} This section summarizes key quantitative findings from in vitro studies.

Table 1: Anti-proliferative and Cytotoxic Effects of Geraniol on Cancer Cell Lines

Cell Line	Concentration	Effect	Reference
Caco-2 (Colon Cancer)	400 μ M	70% inhibition of cell growth.	[3]
Caco-2 (Colon Cancer)	400 μ M, 600 μ M, 1 mM	No cytotoxic effect (measured by lactate dehydrogenase release).	[3]
C666-1 (Nasopharyngeal Cancer)	20 μ M	Significant abridgment of Akt, mTOR, and PI3K expression.	[4]

Table 2: Effects of Geraniol on Key Signaling Proteins

Cell Line	Concentration & Duration	Target Protein	Effect	Reference
Caco-2 (Colon Cancer)	400 μ M for 6 h	Protein Kinase C (PKC)	60% reduction in activity.	[5][6]
Caco-2 (Colon Cancer)	400 μ M for 16 h	p44/p42 ERK (Active Forms)	50% decrease in amount.	[5][6]

Experimental Protocols

Cell Growth Inhibition Assay (Caco-2 cells)

- Cell Seeding: Caco-2 cells were seeded at a density of 4500 cells/well in 96-well plates.
- Treatment: 24 hours after seeding, Geraniol, dissolved in absolute ethanol, was added to the culture medium at concentrations ranging from 100 to 500 μ M. The final ethanol concentration was maintained at 0.1%.
- Incubation: The culture medium with Geraniol was replaced every 24 hours.

- Analysis: Cell proliferation was measured to determine the dose-dependent inhibitory effect of Geraniol.[3]

Protein Kinase C (PKC) Activity Assay

- Cell Treatment: Caco-2 cells were incubated with 400 μ M of Geraniol for 6 hours.
- Homogenization: After treatment, cells were harvested and homogenized.
- PKC Activity Measurement: PKC activity in the cell membrane fraction was quantified. A control experiment was performed by adding Geraniol directly to cell homogenates to check for direct interaction with PKC.[5][6]

Western Blot for p44/p42 ERK

- Cell Treatment: Caco-2 cells were exposed to 400 μ M Geraniol for 16 hours.
- Protein Extraction: Total protein was extracted from the treated cells.
- Electrophoresis and Transfer: Proteins were separated by SDS-PAGE and transferred to a membrane.
- Antibody Incubation: The membrane was probed with antibodies specific for the active (phosphorylated) forms of p44/p42 ERK.
- Detection: The amount of active ERK was quantified using a suitable detection method.[5][6]

RT-PCR for PI3K/Akt/mTOR Signaling Pathway Components

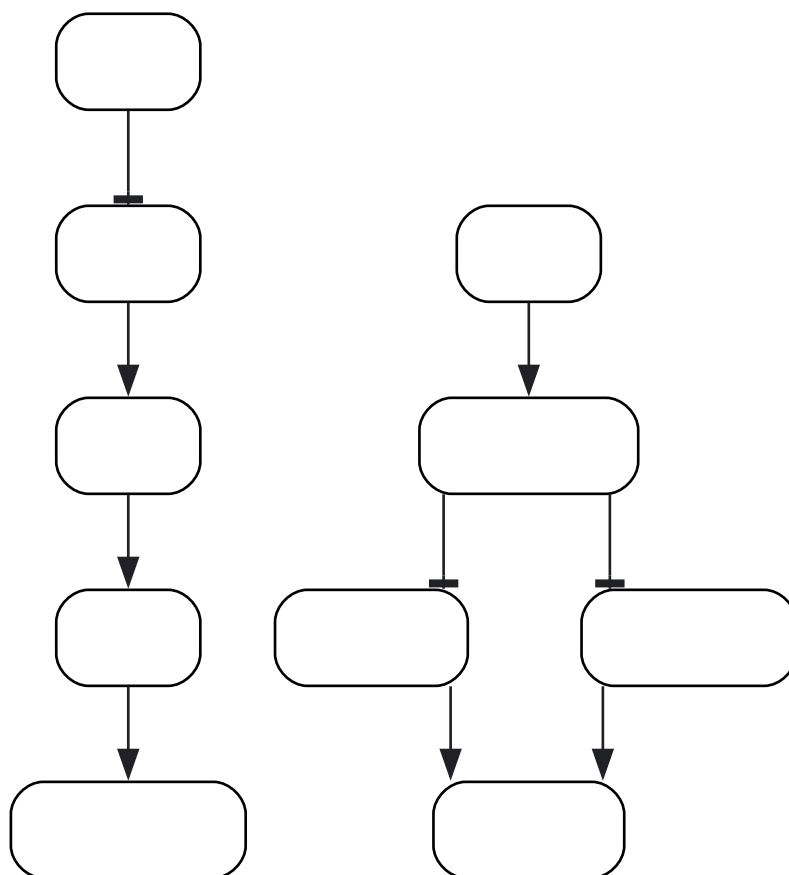
- Cell Treatment: C666-1 nasopharyngeal cancer cells were treated with 20 μ M Geraniol.
- RNA Isolation: Total RNA was isolated from control and Geraniol-treated cells using TRIzol reagent.
- Reverse Transcription: The isolated RNA was reverse transcribed into cDNA.

- PCR Amplification: The cDNA was used as a template for PCR with primers specific for PI3K, Akt, and mTOR.
- Analysis: The expression levels of the target genes were analyzed.[4]

Visualized Signaling Pathways

Geraniol's Impact on the PI3K/Akt/mTOR Pathway

Geraniol has been shown to inhibit the PI3K/Akt/mTOR signaling pathway, which is crucial for cell proliferation and survival and is often aberrantly activated in cancer.[4]



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